

Characterization of DLinDMA LNPs using Dynamic Light Scattering (DLS): Application Notes and Protocols

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Compound of Interest

Compound Name: DLinDMA

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Introduction

Lipid nanoparticles (LNPs) have emerged as a leading platform for the delivery of nucleic acid therapeutics, most notably demonstrated by their use in mRNA-based COVID-19 vaccines.[1][2][3] Among the various classes of ionizable lipids used in LNP formulations, **DLinDMA** (1,2-dilinoleyloxy-3-dimethylaminopropane) has been a significant component in the development of siRNA delivery systems. The physicochemical characteristics of these LNPs, particularly their size, polydispersity, and surface charge, are critical quality attributes that directly influence their in vivo performance, including circulation time, cellular uptake, and overall therapeutic efficacy.[1][4]

Dynamic Light Scattering (DLS) is a rapid, non-invasive, and powerful analytical technique for the characterization of nanoparticles in suspension.[4][5] It measures the fluctuations in scattered light intensity caused by the Brownian motion of particles to determine their hydrodynamic diameter and size distribution.[4][5][6] When coupled with electrophoretic light scattering (ELS), DLS instruments can also determine the zeta potential, a measure of the particle's surface charge and a key indicator of colloidal stability.[7] This application note provides a detailed protocol for the characterization of **DLinDMA**-based LNPs using DLS and ELS.

Principle of Dynamic Light Scattering

DLS operates by illuminating a sample of nanoparticles in suspension with a laser beam. The particles, undergoing random Brownian motion, cause constructive and destructive interference in the scattered light, leading to fluctuations in its intensity over time.^[5] Smaller particles move more rapidly, causing faster fluctuations, while larger particles move more slowly, resulting in slower fluctuations. A digital correlator analyzes these intensity fluctuations to generate an autocorrelation function. From this function, the translational diffusion coefficient (D) of the particles is calculated. The hydrodynamic diameter (d_H) is then determined using the Stokes-Einstein equation:

$$d_H = (k_B \cdot T) / (3 \cdot \pi \cdot \eta \cdot D)$$

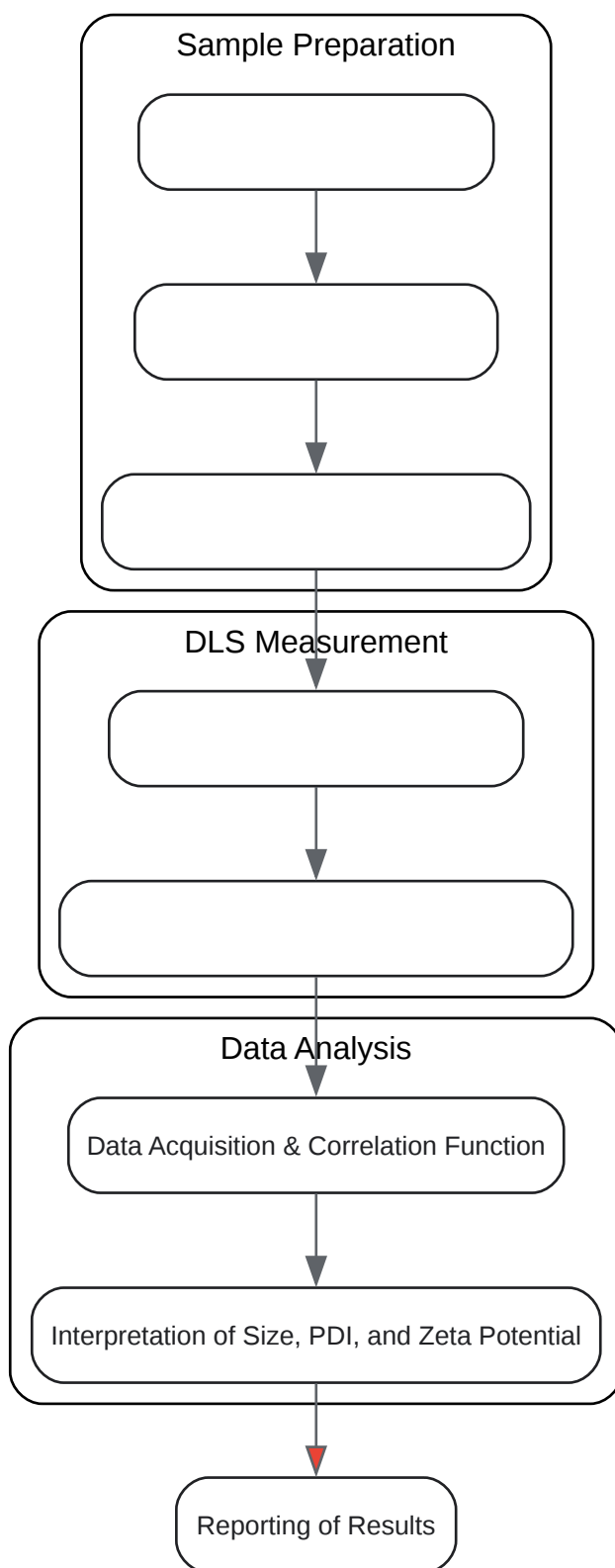
Where:

- k_B is the Boltzmann constant
- T is the absolute temperature
- η is the viscosity of the dispersant

The polydispersity index (PDI) is a dimensionless measure of the broadness of the size distribution, calculated from the cumulants analysis of the DLS data. A PDI value below 0.2 is generally considered indicative of a monodisperse and homogeneous population of nanoparticles.^[8]

Experimental Workflow

The following diagram illustrates the general workflow for the characterization of **DLinDMA** LNPs using DLS.



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